

An In-depth Technical Guide to the Physicochemical Properties of Triflupromazine Hydrochloride

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Compound of Interest

Compound Name: Triflupromazine hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Triflupromazine hydrochloride**, an antipsychotic medication. The following sections detail its chemical identity, physical and chemical characteristics, and the experimental protocols for their determination, presented in a format tailored for scientific and research applications.

Chemical and Physical Identity

Triflupromazine hydrochloride is a phenothiazine derivative. Its fundamental properties are summarized in the tables below.

Table 1: Chemical Identification of **Triflupromazine Hydrochloride**

| Identifier | Value |
|--------------------|--|
| Chemical Name | N,N-dimethyl-3-[2-(trifluoromethyl)-10H-phenothiazin-10-yl]propan-1-amine hydrochloride[1] |
| CAS Number | 1098-60-8[1] |
| Molecular Formula | C ₁₈ H ₁₉ F ₃ N ₂ S·HCl[2] |
| Molecular Weight | 388.88 g/mol [2][3][4] |
| Chemical Structure | <div>The image you are requesting does not exist or is no longer available. imgur.com</div> |
| IUPAC Name | N,N-dimethyl-3-[2-(trifluoromethyl)phenothiazin-10-yl]propan-1-amine;hydrochloride[1] |

Physicochemical Properties

The physicochemical properties of an active pharmaceutical ingredient (API) are critical for its formulation, delivery, and pharmacokinetic profile.

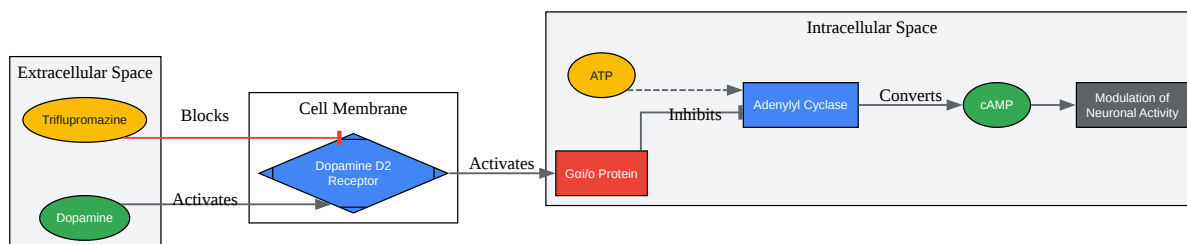
Table 2: Physicochemical Properties of **Triflupromazine Hydrochloride**

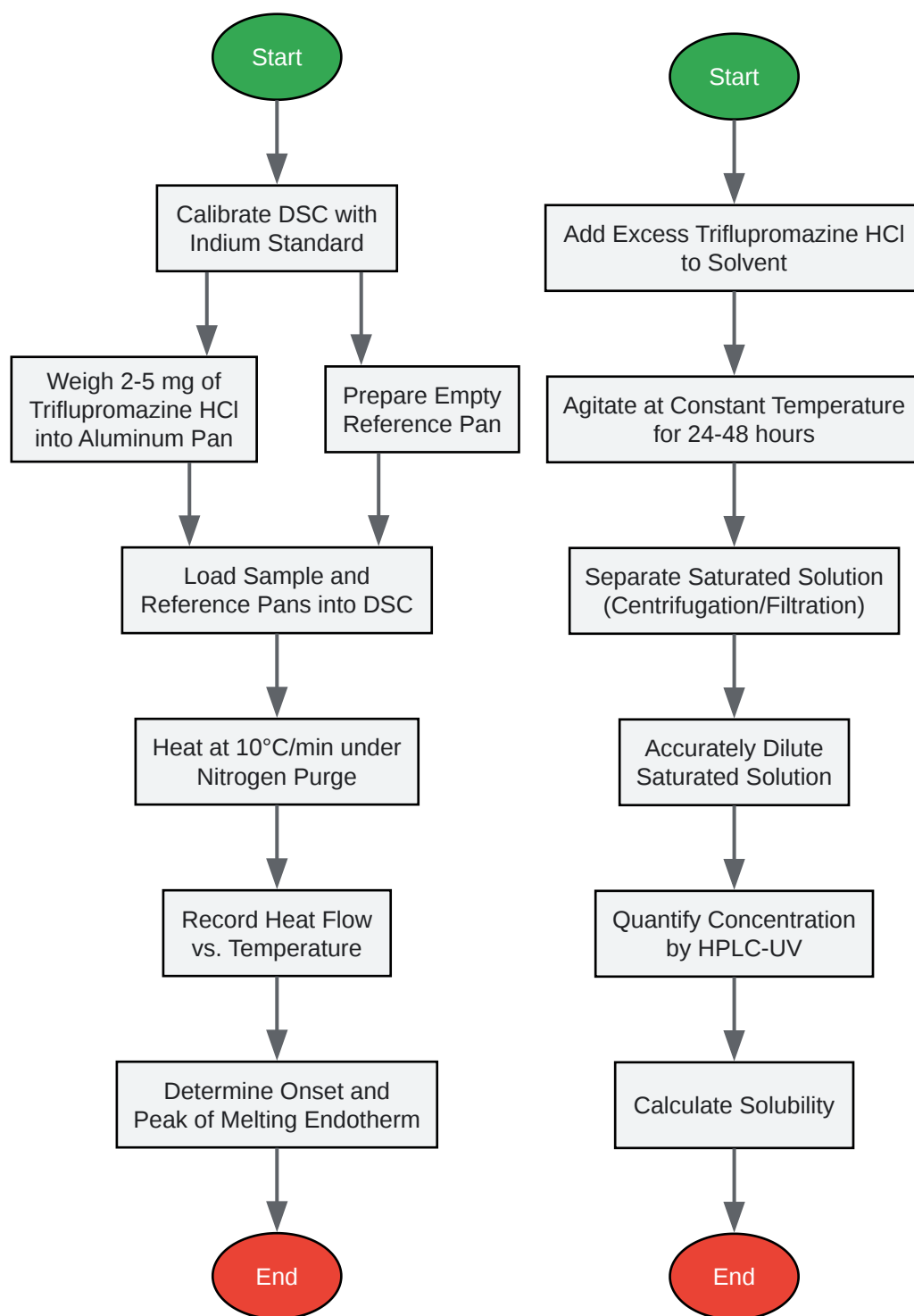
| Property | Value |
|--------------------------|---|
| Melting Point | 174.0 to 179.0 °C[5] |
| Solubility | Soluble in water, ethanol, and acetone.[6] Insoluble in ether.[6] Specific solubility values include: ≥58 mg/mL in H ₂ O, ≥27.55 mg/mL in EtOH, ≥74.5 mg/mL in DMSO, 5 mg/mL in DMF, and 0.09 mg/mL in Ethanol:PBS (pH 7.2) (1:10). [7][8][9] |
| pKa | The IUPAC Digitized pKa Dataset includes data for Triflupromazine.[6] |
| LogP | 5.54[6] |
| Appearance | White to light yellow powder or crystals. |
| pH (2% aqueous solution) | 4.1[6] |

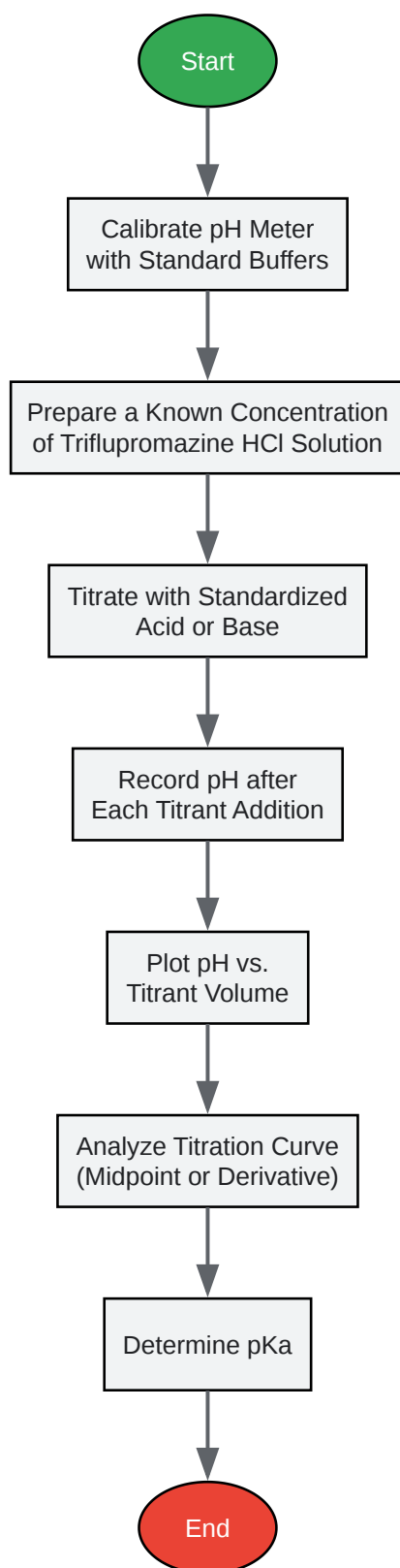
Mechanism of Action and Signaling Pathway

Triflupromazine hydrochloride primarily functions as a dopamine D1 and D2 receptor antagonist.[3][6][10] Its antipsychotic effects are largely attributed to the blockade of D2 receptors in the mesolimbic and mesocortical pathways of the brain, which helps to alleviate symptoms of psychosis such as hallucinations and delusions.[11] By inhibiting these receptors, it reduces the effects of excess dopamine.[11]

The binding of Triflupromazine to the D2 receptor, a G protein-coupled receptor (GPCR), inhibits the Gai/o signaling pathway. This leads to a decrease in the inhibition of adenylyl cyclase, affecting the intracellular concentration of the second messenger cyclic AMP (cAMP).







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